

In-Depth Technical Guide to the Physical Properties of 3-Methyl-5-propyloctane

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Compound of Interest

Compound Name: 3-Methyl-5-propyloctane

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This document provides a comprehensive overview of the known and predicted physical properties of the branched alkane, **3-Methyl-5-propyloctane**. Given the compound's specific structure, much of the available data is computed or estimated, supplemented by established principles of organic chemistry. This guide consolidates this information into a structured format, outlines general experimental protocols for its empirical determination, and provides a structural visualization to aid in its study.

Core Physical and Chemical Properties

3-Methyl-5-propyloctane is a saturated hydrocarbon with the molecular formula $C_{12}H_{26}$.^{[1][2][3]} Its structure consists of an eight-carbon (octane) backbone with a methyl group at the third carbon and a propyl group at the fifth carbon. This branching influences its physical properties, such as boiling point and density, when compared to its linear isomer, dodecane.

The following table summarizes the key physical properties of **3-Methyl-5-propyloctane**. It is important to note that while some values are reported from chemical suppliers, others are computationally predicted and should be considered as estimates.

Property	Value	Source
Molecular Formula	C12H26	[1] [2] [3]
Molecular Weight	170.33 g/mol	[1] [2]
Boiling Point	194°C	[1]
Melting Point	-50.8°C (estimate)	[1]
Density	0.7653 g/cm ³	[1]
Refractive Index	1.4232	[1]
CAS Number	62184-36-5	[2] [3]

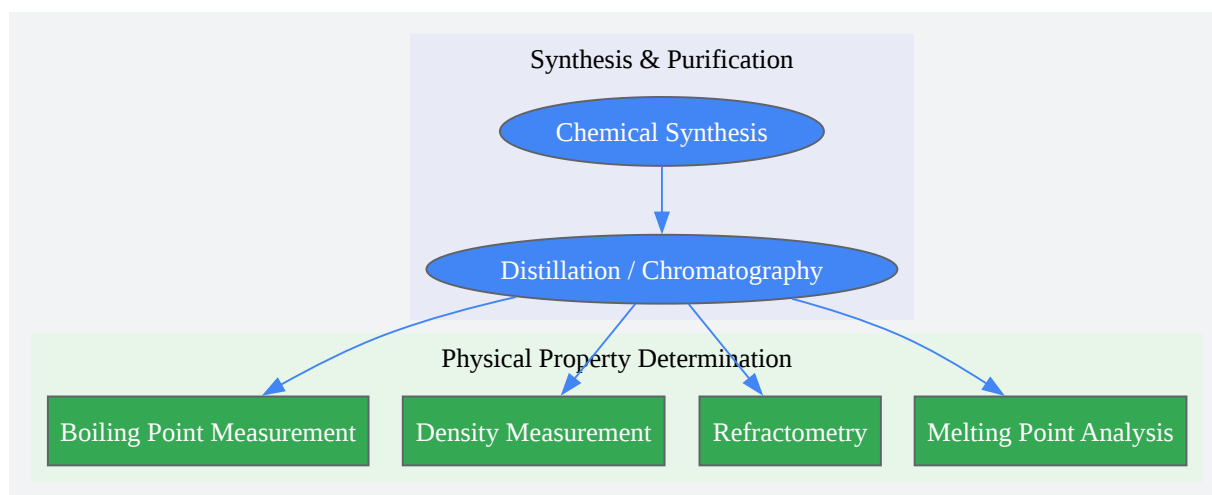
Structural Information and Visualization

The spatial arrangement of atoms and functional groups in a molecule is critical to understanding its physical and chemical behavior. As a branched alkane, **3-Methyl-5-propyloctane**'s non-linear structure results in a more compact molecule than n-dodecane, leading to a lower boiling point due to reduced van der Waals forces.

Caption: Molecular structure of **3-Methyl-5-propyloctane**.

Experimental Protocols for Property Determination

While specific experimental data for **3-Methyl-5-propyloctane** is not widely published, the following are standard methodologies for determining the physical properties of a novel branched alkane.



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Caption: Experimental workflow for physical property analysis.

A. Synthesis and Purification: The synthesis of **3-Methyl-5-propyloctane** would likely involve a convergent approach, such as Grignard or Wittig reactions, to assemble the carbon skeleton, followed by hydrogenation of any resulting double bonds. Purification is critical and would be achieved through fractional distillation to separate the target compound from reactants and byproducts. The purity would be confirmed using Gas Chromatography-Mass Spectrometry (GC-MS).

B. Boiling Point Determination: The boiling point is determined using a distillation apparatus. The sample is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given atmospheric pressure is recorded. For small sample sizes, a micro-boiling point apparatus can be used.

C. Density Measurement: The density is measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, typically 20°C or 25°C.

D. Refractive Index Measurement: A refractometer is used to measure the refractive index of the liquid sample. This property is dependent on temperature and the wavelength of light used,

so these parameters must be controlled and reported.

E. Melting Point Determination: For the melting point, the sample is cooled until it solidifies. It is then slowly heated in a melting point apparatus, and the temperature range over which the solid melts to a liquid is recorded. Due to its low estimated melting point, this would require a cryostat.

Solubility and Other Properties

As a nonpolar alkane, **3-Methyl-5-propyloctane** is expected to be soluble in nonpolar organic solvents like benzene, ether, and acetone, and insoluble in polar solvents such as water.^[4] Its volatility and lipophilicity are properties of interest in fields such as environmental science and toxicology, though specific data for this compound are not readily available.

Conclusion

The physical properties of **3-Methyl-5-propyloctane** are characteristic of a branched alkane of its molecular weight. The provided data, a combination of reported and estimated values, offers a solid foundation for its use in research and development. Empirical verification of the computed values through the standardized experimental protocols outlined is recommended for any application requiring high precision.

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